Application Note: HPLC Method for Purity Assessment of Sodium Ferrous Citrate

Author: BenchChem Technical Support Team. **Date**: May 2026

Compound of Interest

Compound Name:	*Sodium ferrous citrate*
CAS No.:	*43160-25-4*
Cat. No.:	*B15094255*

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Abstract

This application note details a robust High-Performance Liquid Chromatography (HPLC) method for the quantitative determination of purity for **Sodium Ferrous Citrate**. The method utilizes reverse-phase chromatography with UV detection to separate **Sodium Ferrous Citrate** from potential impurities and degradation products. This protocol is designed for researchers, scientists, and drug development professionals requiring an accurate and reproducible method for quality control and stability testing.

Introduction

Sodium Ferrous Citrate is an iron supplement used in the treatment and prevention of iron-deficiency anemia.[1] It is valued for its bioavailability, where the iron is maintained in the ferrous (Fe^{2+}) state, facilitating absorption.[2] Accurate determination of its purity is critical to ensure safety, efficacy, and compliance with regulatory standards. Common impurities may include free citric acid, ferric (Fe^{3+}) species, and other related substances.

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This document provides a comprehensive HPLC method for the purity assessment of **Sodium Ferrous Citrate** raw material. The described method is specific, accurate, and precise, making it suitable for routine quality control analysis.

Principle

The method is based on reverse-phase HPLC, which separates compounds based on their hydrophobicity. To analyze the iron-citrate complex, a common approach involves quantifying the citrate component after dissociation or analyzing the complex directly.[3][4] This protocol focuses on the direct analysis of the citrate moiety, a technique widely used for organic acid analysis.[5] An acidic mobile phase ensures the protonation of the citrate molecule, leading to consistent retention and sharp peak shapes on a C18 stationary phase. Purity is determined by the area percent method, where the peak area of the main component is compared to the total area of all observed peaks.

Experimental Protocol

3.1. Apparatus and Materials

- HPLC System: Agilent 1200 series or equivalent, equipped with a quaternary pump, autosampler, column thermostat, and UV-Vis detector.
- Chromatography Column: C18 Reverse-Phase Column (e.g., Agilent ZORBAX SB-C18, 4.6 x 150 mm, 5 µm).
- Data Acquisition Software: Empower, Chromeleon, or equivalent.
- Analytical Balance: 0.01 mg readability.
- pH Meter: Calibrated.
- Volumetric flasks, pipettes, and general laboratory glassware.
- Syringe filters: 0.45 µm, PTFE or PVDF.

3.2. Reagents and Standards

- **Sodium Ferrous Citrate**: Reference Standard and Test Sample.

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- Potassium Dihydrogen Phosphate (KH_2PO_4): HPLC grade.
- Orthophosphoric Acid (H_3PO_4): HPLC grade.
- Acetonitrile (ACN): HPLC grade.
- Water: HPLC grade or Milli-Q.

3.3. Preparation of Solutions

- Mobile Phase A (Aqueous Buffer): Dissolve 2.72 g of KH_2PO_4 in 1000 mL of HPLC grade water. Adjust the pH to 2.8 with orthophosphoric acid. Filter through a 0.45 µm membrane filter and degas.
- Mobile Phase B (Organic): Acetonitrile.
- Diluent: Mobile Phase A.
- Standard Solution Preparation (0.5 mg/mL): Accurately weigh approximately 25 mg of **Sodium Ferrous Citrate** Reference Standard into a 50 mL volumetric flask. Dissolve in and dilute to volume with the diluent. Mix well.
- Sample Solution Preparation (0.5 mg/mL): Accurately weigh approximately 25 mg of the **Sodium Ferrous Citrate** test sample into a 50 mL volumetric flask. Dissolve in and dilute to volume with the diluent. Mix well. Filter the solution through a 0.45 µm syringe filter before injection.

3.4. Chromatographic Conditions The separation is achieved using a gradient elution on a C18 column.

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Parameter	Condition
Column	C18, 4.6 x 150 mm, 5 µm
Mobile Phase	A: 20mM KH_2PO_4, pH 2.8 with H_3PO_4B: Acetonitrile
Gradient	0-2 min: 5% B2-15 min: 5% to 30% B15-17 min: 30% to 5% B17-20 min: 5% B (Re-equilibration)
Flow Rate	1.0 mL/min
Column Temp.	30 °C
Detector	UV at 210 nm
Injection Vol.	10 µL
Run Time	20 minutes

System Suitability Testing (SST)

Before sample analysis, the performance of the chromatographic system must be verified. Inject the Standard Solution five times and evaluate the following parameters.

Parameter	Acceptance Criteria
Tailing Factor (T)	≤ 2.0
Theoretical Plates (N)	≥ 2000
%RSD of Peak Area	≤ 2.0%

Data Analysis and Purity Calculation

The purity of the **Sodium Ferrous Citrate** sample is calculated based on the principle of area normalization. Integrate all peaks in the chromatogram, disregarding any peaks originating from the diluent and any peak with an area less than 0.05% of the total area.

The purity is calculated using the following formula:

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Purity (%) = (Area of Main Peak / Total Area of All Peaks) x 100

Results and Data Presentation

The following tables present representative data obtained from the analysis of a hypothetical batch of **Sodium Ferrous Citrate**.

Table 1: System Suitability Test (SST) Results

Injection	Retention Time (min)	Peak Area	Tailing Factor	Theoretical Plates
1	**8.52**	**2456780**	**1.15**	**5680**
2	8.51	2461234	1.16	5710
3	8.53	2455991	1.14	5695
4	8.52	2470115	1.15	5705
5	8.51	2465432	1.16	5670
Mean	8.52	2461910	1.15	5692

| %RSD | 0.10% | 0.23% | - | - |

Table 2: Purity Assessment of **Sodium Ferrous Citrate** (Batch No. SFC202512)

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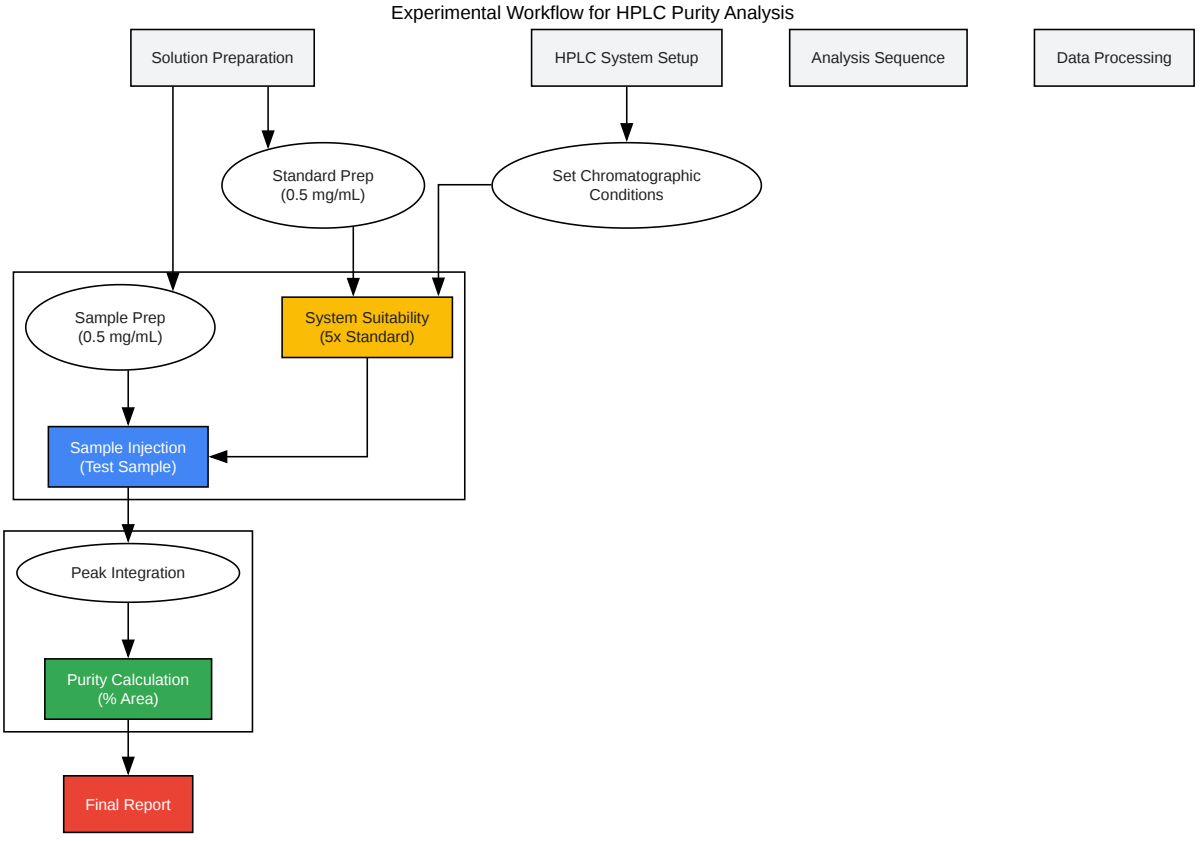
Peak No.	Retention Time (min)	Peak Area	Area %	Identification
1	**3.15**	**12150**	**0.49%**	**Impurity A (e.g., Free Citrate)**
2	8.52	2459870	99.25%	Sodium Ferrous Citrate
3	11.24	6450	0.26%	Impurity B (Unknown)
Total	-	2478470	100%	-

| Calculated Purity | | | 99.25% | |

Visualizations

The following diagrams illustrate the key processes involved in this analytical method.

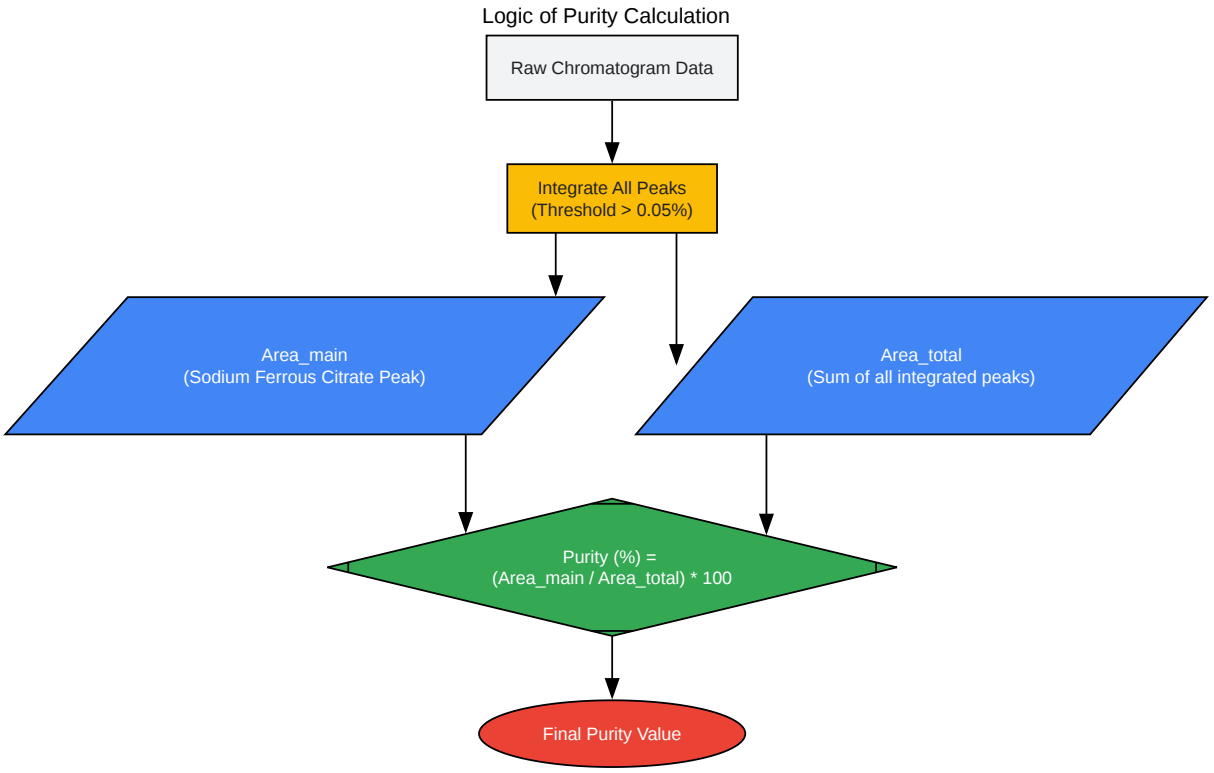
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Caption: Workflow for HPLC purity assessment of **Sodium Ferrous Citrate**.

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Caption: Logical flow for the area percent purity calculation.

Conclusion

The HPLC method described in this application note is demonstrated to be a suitable and reliable approach for determining the purity of **Sodium Ferrous Citrate**. The method is specific, robust, and provides accurate results that meet typical system suitability criteria. It can be effectively implemented in a quality control environment for the routine analysis of raw materials and finished products.

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